

# Personal protective equipment for handling 2-Amino-4-tert-butylphenol

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## Compound of Interest

Compound Name: 2-Amino-4-tert-butylphenol

Cat. No.: B071990

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## Essential Safety and Handling Guide for 2-Amino-4-tert-butylphenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Amino-4-tert-butylphenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

## Hazard Identification and Classification

**2-Amino-4-tert-butylphenol** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.[1][2] It causes skin and serious eye irritation and may cause respiratory irritation.[1][2]

GHS Hazard Statements:

- H302: Harmful if swallowed[1][2]
- H312: Harmful in contact with skin[1][2]
- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]

- H332: Harmful if inhaled[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation[\[1\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Amino-4-tert-butylphenol** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). <a href="#">[1]</a>
Skin Protection	Gloves	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Must be inspected before use. <a href="#">[1]</a>
Protective Clothing		Fire/flame resistant and impervious clothing. A lab coat should be worn.
Respiratory Protection	Respirator	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced. A dust mask (type N95, US) is recommended.

## Safe Handling and Storage

Precautions for Safe Handling:

- Handle in a well-ventilated place, preferably within a chemical fume hood.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)

- Avoid the formation of dust and aerosols.[[1](#)]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[[1](#)]
- Do not eat, drink, or smoke when using this product.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)]

**Conditions for Safe Storage:**

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)]
- Keep away from foodstuffs and incompatible materials.[[1](#)]
- Store in a locked-up area.[[1](#)]

## Emergency First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[ <a href="#">1</a> ]
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[ <a href="#">1</a> ]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor immediately.[ <a href="#">1</a> ]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical help.[ <a href="#">1</a> ]

## Accidental Release and Disposal Plan

### Accidental Release Measures:

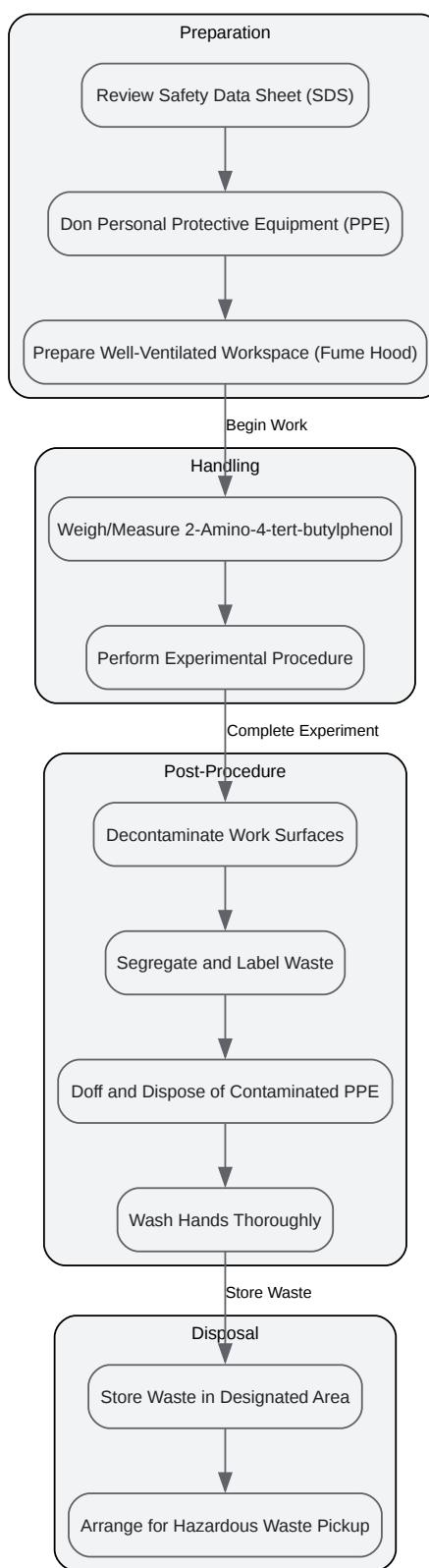
- Evacuate Personnel: Keep people away from and upwind of the spill/leak.[[1](#)]
- Ensure Ventilation: Ensure adequate ventilation in the area.[[1](#)]
- Personal Precautions: Avoid dust formation and contact with the substance. Wear appropriate PPE, including chemical-impermeable gloves.[[1](#)]
- Containment and Clean-up: Collect the spilled material using spark-proof tools and explosion-proof equipment. Place it in a suitable, closed container for disposal.[[1](#)]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[[1](#)]

### Disposal Plan:

- Dispose of contents and containers in accordance with local, regional, national, and international regulations.[[1](#)]
- The material should be sent to an appropriate treatment and disposal facility.[[1](#)]
- Do not dispose of with regular trash or pour down the drain.

## Operational Workflow

The following diagram illustrates the standard operating procedure for handling **2-Amino-4-tert-butylphenol**.

[Click to download full resolution via product page](#)**Caption: Workflow for Safe Handling of 2-Amino-4-tert-butylphenol.**

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## References

- 1. echemi.com [echemi.com]
- 2. 2-Amino-4-tert-butylphenol | C10H15NO | CID 70982 - PubChem [pubchem.ncbi.nlm.nih.gov]
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